

Vaccenic acid chloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: Vaccenic Acid Chloride

Cat. No.: B15548462

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An In-depth Technical Guide on the Safety of Vaccenic Acid Chloride

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **vaccenic acid chloride** is not readily available. This guide has been compiled from limited available data for isomers of **vaccenic acid chloride** and supplemented with general safety information for the acid chloride chemical class. It is imperative to treat **vaccenic acid chloride** with extreme caution, assuming it possesses the general hazards associated with reactive acyl chlorides. This document is intended for use by trained professionals and does not replace a formal risk assessment.

Introduction

Vaccenic acid chloride, an acyl chloride derivative of vaccenic acid, is a reactive chemical intermediate likely used in organic synthesis. Due to its reactive nature, it presents significant safety and handling challenges. This guide provides a summary of available safety-related data and general protocols for handling this and similar chemical compounds in a research and development setting.

Chemical and Physical Properties

Quantitative data for two isomers of **vaccenic acid chloride** have been found. It is crucial to verify the specific isomer in use, as their properties may differ.

Table 1: Physical and Chemical Properties of **Vaccenic Acid Chloride** Isomers

Property	cis-Vaccenoyl chloride	11(E)-Octadecenoyl chloride	Source(s)
CAS Number	95548-26-8	117485-96-8	[1][2][3][4][5]
Molecular Formula	C ₁₈ H ₃₃ ClO	C ₁₈ H ₃₃ ClO	[1][2][3][4][5]
Molecular Weight	300.91 g/mol	300.91 g/mol	[1][2][3][4][5]
Appearance	Colorless liquid	-	[1]
Odor	Pungent	-	[1]
Boiling Point	170 °C @ 2 mm Hg	-	[1]
Density	0.912 g/mL at 25 °C	-	[1]
Flash Point	113 °C	-	[1]
Storage Temperature	-20°C	Freezer	[1][5]

Note: A dash (-) indicates that no data was found for the specified property.

Hazard Identification and General Safety Precautions

As a specific SDS for **vaccenic acid chloride** is unavailable, the following hazard information is based on the general properties of acid chlorides.

Table 2: General Hazard Identification for Acid Chlorides

Hazard Class	Description
Corrosivity	Causes severe skin burns and eye damage. Reacts with moisture to form hydrochloric acid (HCl), which is highly corrosive to tissues.[6][7]
Reactivity	Highly reactive, especially with water, alcohols, amines, and other nucleophiles.[8][9][10] The reaction with water is vigorous and exothermic, producing corrosive hydrogen chloride gas.[8][9]
Toxicity	May be harmful if swallowed, inhaled, or absorbed through the skin. Inhalation of vapors or fumes can cause severe respiratory irritation and chemical burns.[6]
Flammability	May be combustible, although this varies depending on the specific compound.

Experimental Protocols and Handling

Given the high reactivity of acid chlorides, stringent adherence to safety protocols is mandatory. All work should be conducted in a certified chemical fume hood.[11][12]

Table 3: General Handling and Personal Protective Equipment (PPE)

Procedure	Recommendation	Source(s)
Engineering Controls	Work exclusively in a well-ventilated chemical fume hood. Ensure safety shower and eyewash station are readily accessible.	[11][12][13]
Personal Protective Equipment (PPE)	- Eye/Face Protection: Chemical splash goggles and a face shield. - Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). Consult glove manufacturer for specific compatibility. - Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes. For larger quantities, a chemical-resistant apron or suit may be necessary.	[6][11][13]
Handling	- Use in anhydrous (dry) conditions to prevent reaction with moisture.[14] - Keep containers tightly closed when not in use. - Avoid inhalation of vapors.[11] - Prevent contact with skin and eyes.[11]	
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials (e.g., water, bases, alcohols).[6] Store at -20°C as recommended for the cis-isomer.[1]	

Quenching and Waste Disposal

Proper quenching of residual acid chlorides is critical for safe disposal. This should be done slowly and in a controlled manner.

Table 4: Quenching Procedures for Acid Chlorides

Quenching Agent	Resulting Product	Cautions	Source(s)
Water	Carboxylic acid and HCl	Highly exothermic and vigorous reaction. Add the acid chloride slowly to a large excess of cold water with stirring.	[8] [9] [15]
Alcohols (e.g., methanol, ethanol)	Ester and HCl	Generally a safer and more controlled reaction than with water.	[15]
Amines	Amide and HCl	Effective for neutralization, producing stable amides.	[15]

First Aid Measures

Immediate action is required in case of exposure.

Table 5: General First Aid Measures for Acid Chlorides

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[6][11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.	[6][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6][11]

Visualized Safety Information

To further aid in understanding the risks and necessary precautions, the following diagrams illustrate key safety-related concepts.

Signaling Pathways and Logical Relationships

The primary hazard of **vaccenic acid chloride** stems from its reactivity, particularly with water. This reaction is a nucleophilic acyl substitution.

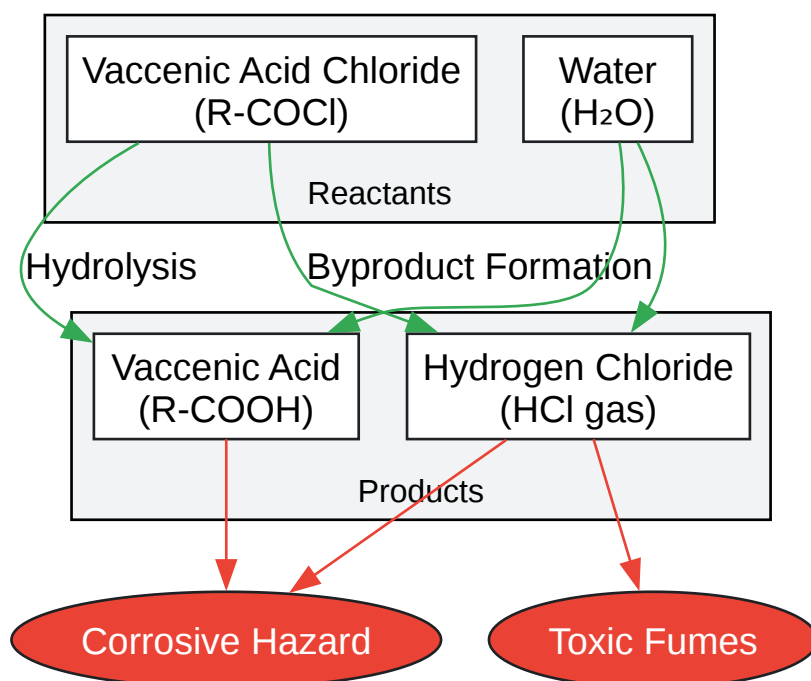


Figure 1: Reaction of Vaccenic Acid Chloride with Water

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Caption: Reaction of **Vaccenic Acid Chloride** with Water

Experimental Workflows

A standardized workflow is essential for the safe handling of reactive chemicals like **vaccenic acid chloride**.

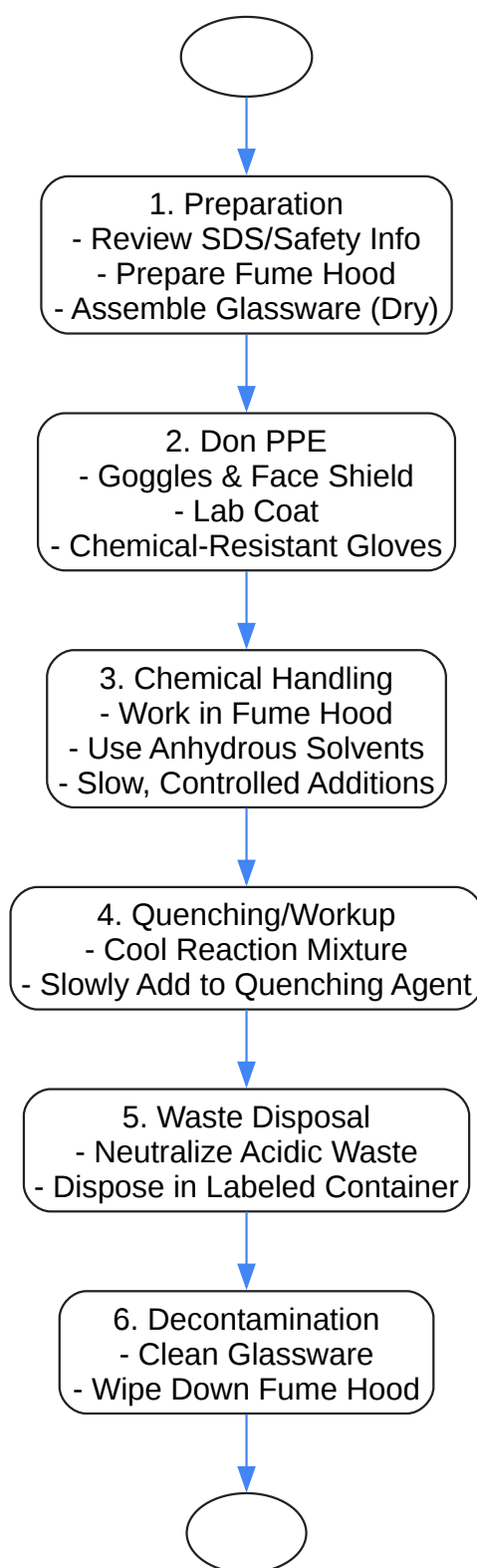


Figure 2: Safe Handling Workflow for Vaccenic Acid Chloride

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Caption: Safe Handling Workflow for **Vaccenic Acid Chloride**

Conclusion

While specific safety data for **vaccenic acid chloride** is sparse, the general understanding of the acid chloride functional group dictates that it should be handled as a highly reactive, corrosive, and potentially toxic compound. All personnel must be thoroughly trained in handling such chemicals and must use appropriate engineering controls and personal protective equipment. The information and protocols outlined in this guide are intended to provide a foundation for a comprehensive risk assessment before any work with **vaccenic acid chloride** is undertaken.

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References

- 1. [Cas 95548-26-8, CIS-VACCENOYL CHLORIDE | lookchem \[lookchem.com\]](#)
- 2. [scbt.com \[scbt.com\]](#)
- 3. [11\(E\)-OCTADECENOYL CHLORIDE | 117485-96-8 | INDOFINE Chemical Company \[indofinechemical.com\]](#)
- 4. [chemcd.com \[chemcd.com\]](#)
- 5. [Sapphire Bioscience \[sapphirebioscience.com\]](#)
- 6. [Safe Handling Guide: Hydrochloric Acid - CORECHEM Inc. \[corecheminc.com\]](#)
- 7. [download.basf.com \[download.basf.com\]](#)
- 8. [chem.libretexts.org \[chem.libretexts.org\]](#)
- 9. [chemguide.co.uk \[chemguide.co.uk\]](#)
- 10. [Reactions of Acid Chlorides \(ROCl\) with Nucleophiles - Chemistry Steps \[chemistrysteps.com\]](#)
- 11. [chemistry.ucmerced.edu \[chemistry.ucmerced.edu\]](#)
- 12. [chemicals.co.uk \[chemicals.co.uk\]](#)
- 13. [quora.com \[quora.com\]](#)

- [14. researchgate.net \[researchgate.net\]](#)
- [15. How to Quench Acid Chlorides? 5 Key Methods for Safe Handling \[yufenggp.com\]](#)
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